

Dithioacetic Acid Derivatives as RA-FT Agents in Polymerization: Application Notes and Protocols

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Compound of Interest

Compound Name: Dithioacetic acid

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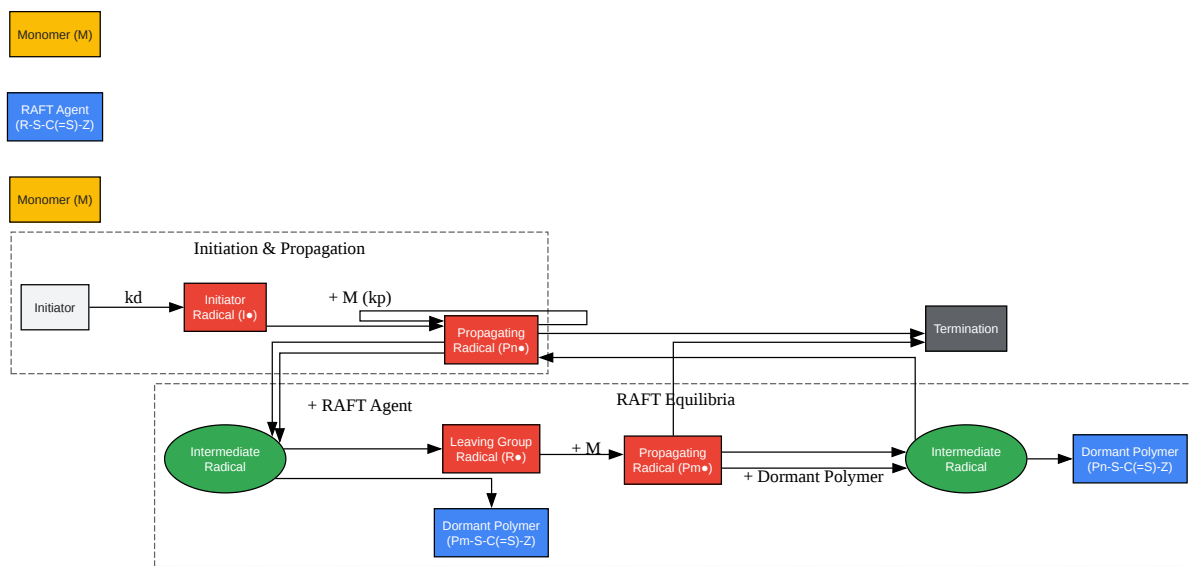
Introduction

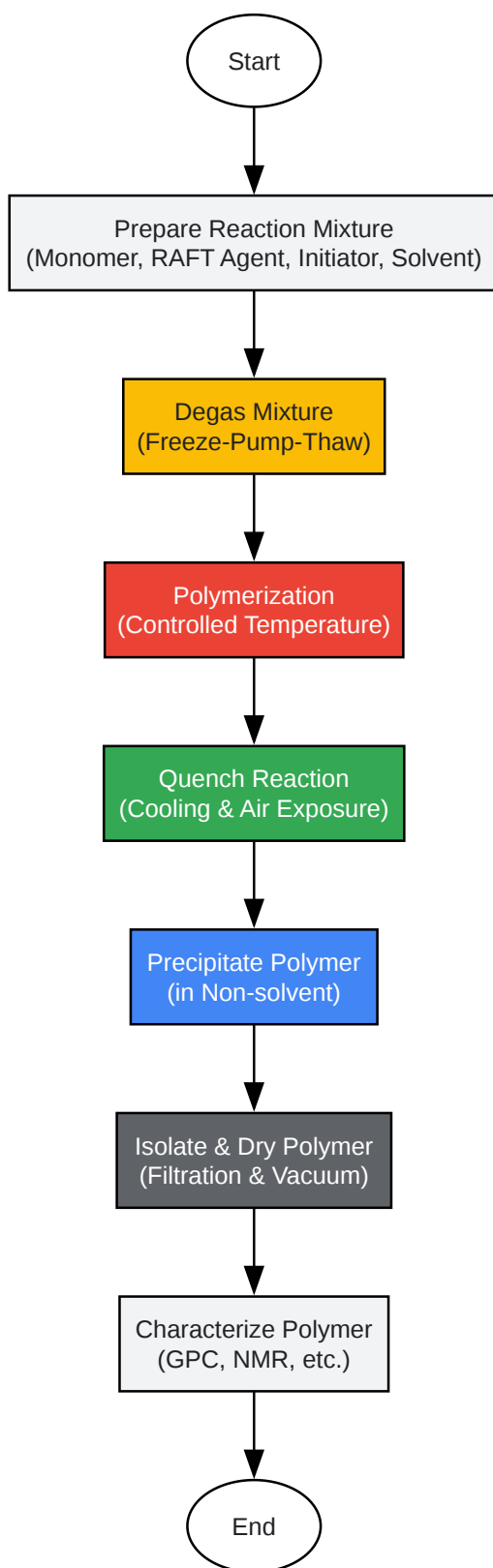
Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization is a powerful and versatile controlled radical polymerization technique that allows for the synthesis of polymers with well-defined architectures, molecular weights, and narrow molecular weight distributions. The choice of the RAFT agent is crucial for the success of the polymerization, as it governs the control over the process for different monomer families. This document provides detailed application notes and protocols for the use of **dithioacetic acid** derivatives, specifically dithioacetates, as RAFT agents in the polymerization of vinyl monomers.

Dithioacetates are a class of dithioesters that can be employed to control the polymerization of a variety of monomers. While less common than their dithiobenzoate counterparts, they offer an alternative for achieving controlled polymer structures. These notes will focus on the application of a representative dithioacetate, benzyl dithioacetate, in the polymerization of vinyl acetate (a less activated monomer) and N-isopropylacrylamide (a more activated monomer).

Mechanism of RAFT Polymerization

The fundamental principle of RAFT polymerization involves a degenerative chain transfer process mediated by a thiocarbonylthio compound, the RAFT agent. The process consists of a series of equilibria that allow for the rapid interchange between active (propagating) and dormant polymer chains, leading to a controlled polymerization.





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